

1,5-Pentane-D10-diol CAS number and molecular weight

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Compound of Interest

Compound Name: 1,5-Pentane-D10-diol

Cat. No.: B15139213

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Technical Guide: 1,5-Pentanediol-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides key information on the deuterated form of 1,5-Pentanediol, 1,5-Pentanediol-d10. While this document outlines its fundamental properties, publicly available information regarding extensive experimental protocols and specific signaling pathways involving this isotopically labeled compound is limited.

Core Compound Data

The following table summarizes the essential quantitative data for 1,5-Pentanediol-d10.

Property	Value	Citations
CAS Number	1219804-42-8	[1] [2] [3] [4]
Molecular Weight	114.21 g/mol	[1] [2]
Molecular Formula	C ₅ D ₁₀ H ₂ O ₂	[1]
Chemical Structure	HO(CD ₂) ₅ OH	[2]
Synonyms	1,5-Pentane- 1,1,2,2,3,3,4,4,5,5-d10-diol, Pentamethyleneglycol-d10	[1] [2]
Isotopic Enrichment	98 atom % D	[1] [2]
Unlabeled CAS Number	111-29-5	[1] [5] [6]

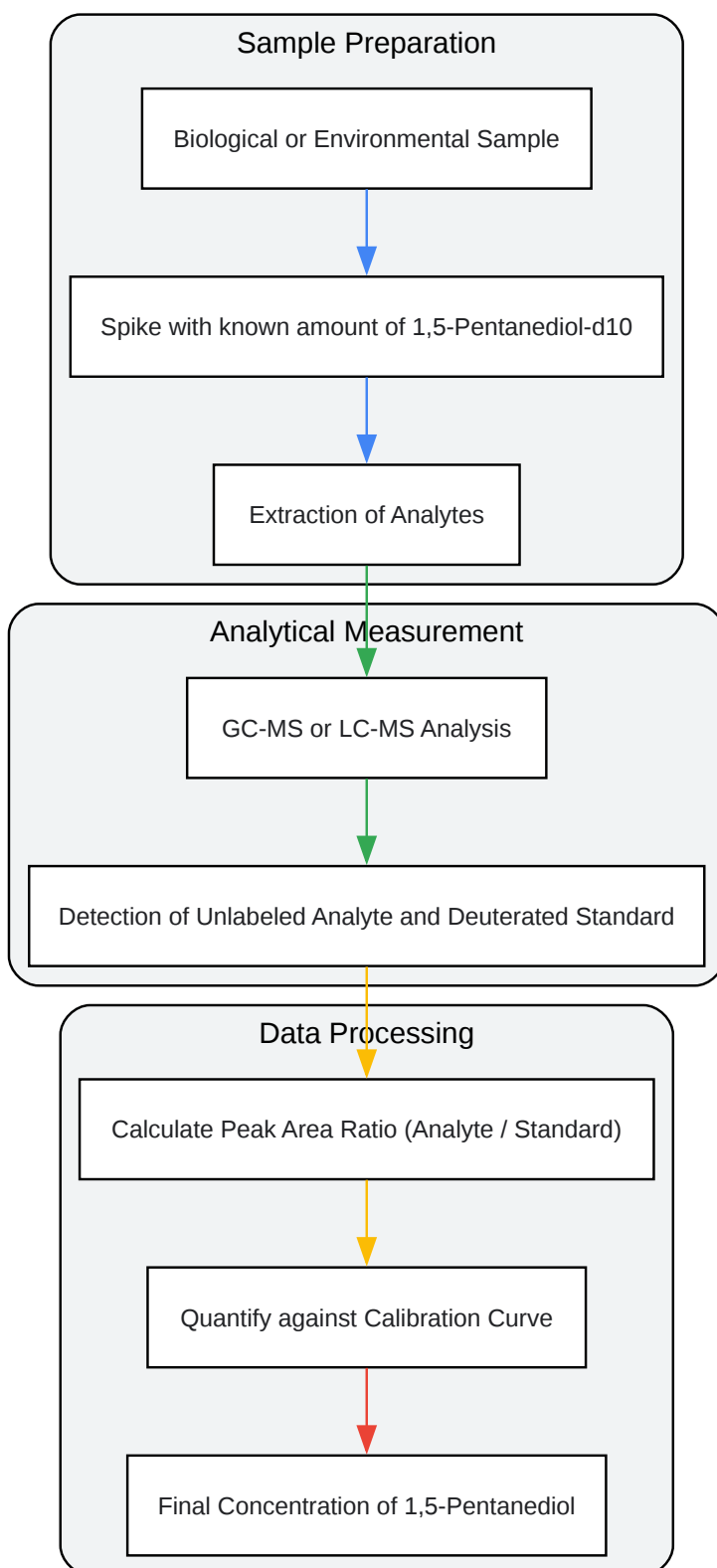
Experimental Protocols and Applications

1,5-Pentanediol-d10 serves as a deuterated standard for 1,5-Pentanediol.[\[4\]](#) Deuterated standards are crucial in analytical chemistry, particularly in mass spectrometry-based methods, for the accurate quantification of the unlabeled analogue in various matrices.

Detailed, publicly accessible experimental protocols specifically utilizing 1,5-Pentanediol-d10 are not readily available in the scientific literature. Its application would typically follow standard procedures for using internal standards in analytical methods such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

Logical Workflow for Use as an Internal Standard

The following diagram illustrates the general workflow for using a deuterated compound like 1,5-Pentanediol-d10 as an internal standard in a quantitative analysis.



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Internal standard quantification workflow.

Signaling Pathways

There is no information available in the public domain to suggest that 1,5-Pentanediol or its deuterated form is directly involved in specific biological signaling pathways. Its primary relevance to researchers in drug development and life sciences is as an analytical standard.

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References

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